

Application Notes and Protocols for Mineral Liberation Analysis of Chromite-Bearing Rocks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromite (Cr_2FeO_4)

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This document provides detailed application notes and protocols for the Mineral Liberation Analysis (MLA) of chromite-bearing rocks. It is intended for researchers, scientists, and professionals in mineral processing and geology who are involved in the characterization and beneficiation of chromite ores.

Introduction

Chromite is the primary and most economically important ore of chromium, a versatile metal essential for various industrial applications, including metallurgical, chemical, and refractory industries.[1][2][3] The economic viability of chromite ore extraction and processing is heavily dependent on its mineralogical characteristics. Mineral Liberation Analysis (MLA) is a critical automated technique that provides quantitative data on key mineral properties, guiding the optimization of beneficiation processes.

MLA, and the similar Quantitative Evaluation of Minerals by Scanning Electron Microscopy (QEMSCAN), are automated mineralogy systems that utilize scanning electron microscopes (SEM) with energy-dispersive X-ray spectrometers (EDS).[4][5] These systems rapidly generate detailed mineral maps of ore samples, providing crucial data on:

- Modal Mineralogy: The abundance of each mineral in the ore.
- Mineral Liberation: The degree to which valuable mineral particles are freed from the surrounding gangue minerals.

- **Grain Size Distribution:** The size distribution of both chromite and gangue mineral grains.
- **Mineral Associations:** The spatial relationships between different minerals, which helps in understanding how they are intergrown.

This information is vital for designing and optimizing comminution (crushing and grinding) and separation circuits to improve recovery rates and the quality of the final chromite concentrate.

[\[6\]](#)[\[7\]](#)

Key Analytical Techniques

A comprehensive characterization of chromite-bearing rocks often involves a combination of techniques:

- **Automated Mineralogy (QEMSCAN/MLA):** These are the core techniques for liberation analysis. They use backscattered electron (BSE) imagery and energy-dispersive X-ray (EDX) spectra to identify minerals and quantify their textural properties on polished sections of samples.[\[4\]](#)
- **X-Ray Diffraction (XRD):** Used for the qualitative and semi-quantitative identification of mineral phases present in a bulk sample.[\[1\]](#)[\[8\]](#) It complements automated mineralogy by confirming the presence of crystalline phases.
- **X-Ray Fluorescence (XRF):** Provides bulk chemical analysis of the ore, determining the overall elemental composition, such as the concentrations of Cr₂O₃, FeO, SiO₂, Al₂O₃, and MgO.[\[9\]](#)[\[10\]](#)
- **Electron Probe Microanalysis (EPMA):** Offers precise quantitative chemical analysis of individual mineral grains. This is particularly useful for determining the chemical composition of chromite spinels and associated silicate minerals.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Proper sample preparation is crucial for obtaining representative and high-quality MLA data.

[\[11\]](#) The process typically involves multiple stages of crushing, grinding, and screening to achieve a target particle size distribution for analysis.

Protocol for Sample Preparation:

- **Primary Crushing:** The initial run-of-mine (ROM) ore is crushed to a manageable size, often to less than 3mm, using jaw crushers or cone crushers.[\[2\]](#)
- **Representative Sub-sampling:** A representative sample of the crushed ore is obtained using methods like cone and quartering or a rotary splitter to ensure the analyzed portion accurately reflects the bulk material.
- **Grinding/Milling:** The subsample is further ground to liberate the chromite grains from the gangue minerals. This is typically done in stages using a ball mill or rod mill.[\[2\]](#) The target grind size is a critical parameter and is often determined based on the natural grain size of the chromite.[\[12\]](#) For many chromite ores, a target grind of P80 (80% passing) of 75 μm is common.[\[13\]](#)
- **Sieving/Sizing:** The ground material is sieved into different size fractions (e.g., -425+300 μm , -300+212 μm).[\[2\]](#) Analyzing multiple size fractions provides a more complete understanding of the liberation characteristics across different particle sizes.
- **Mount Preparation:**
 - A representative subsample from each size fraction is mixed with a graphite filler to ensure particles are evenly spaced and to prevent density segregation.[\[11\]](#)
 - The mixture is then mounted in a resin block (typically 30 mm diameter).[\[11\]](#)[\[13\]](#)
 - The surface of the block is ground and polished to expose cross-sections of the particles. A final polish with a fine diamond suspension is necessary to achieve a smooth, scratch-free surface suitable for SEM analysis.
 - The polished block is then carbon-coated to make the surface conductive for electron microscopy.[\[4\]](#)

The prepared polished sections are analyzed using an automated mineralogy system.

Protocol for QEMSCAN/MLA Analysis:

- **System Calibration:** Ensure the SEM and EDS detectors are properly calibrated for accurate BSE and X-ray measurements.
- **Measurement Mode Selection:** Select the appropriate measurement mode. Common modes include:
 - **BSE Imaging:** Used to create a map of the particles based on atomic number contrast.
 - **Particle Mineral Analysis (PMA) or GXMAP:** These modes map the mineralogy of individual particles.[\[8\]](#)[\[13\]](#)
 - **Field Scan:** Analyzes the entire surface of the sample block at a set resolution.[\[4\]](#)
- **Instrument Parameters:** Set the analytical parameters, which may vary depending on the specific instrument and sample type. Typical parameters include:
 - **Accelerating Voltage:** 15-25 kV.
 - **X-ray Spacing/Resolution:** A point spacing of 10 μm is often used for general analysis.[\[4\]](#)
 - **Number of Particles:** A statistically significant number of particles (e.g., a minimum of 10,000) should be analyzed for each sample to ensure robust results.[\[13\]](#)
- **Data Acquisition:** The instrument automatically scans the sample, collecting BSE and EDS data for each measurement point. The system's software then compares the acquired EDS spectra to a mineral database (Species Identification Protocol or SIP) to identify the mineral at each point.[\[4\]](#)

The raw data collected by the instrument is processed using specialized software (e.g., iDiscover, MLA Dataview) to extract quantitative mineralogical information.[\[4\]](#)[\[13\]](#)

Data Processing Steps:

- **Mineral Identification Validation:** Review the mineral classifications made by the software and refine them if necessary.
- **Data Reporting:** Generate reports and data tables for:

- Modal Mineralogy: Presented as weight percent (wt%) of each mineral.
- Liberation Analysis: Quantifies the proportion of a mineral that is exposed on the surface of a particle. This is often reported in liberation classes (e.g., 0-10% liberated, 10-20%, ..., 90-100%). A common metric is the percentage of chromite grains that are more than 80% liberated.[\[1\]](#)[\[9\]](#)
- Grain Size Distribution: Reports the size distribution of chromite grains.
- Mineral Association: Details the percentage of chromite grain boundaries in contact with other minerals (e.g., chromite-pyroxene, chromite-feldspar).

Data Presentation

Quantitative data from MLA studies are best presented in structured tables for clear comparison and interpretation.

Table 1: Example of Bulk Chemical Composition of a Chromite Ore (XRF Data)[\[9\]](#)[\[10\]](#)

Oxide	Concentration (wt%)
Cr ₂ O ₃	40.5
FeO	26.0
Al ₂ O ₃	13.2
MgO	12.1

| SiO₂ | 7.5 |

Table 2: Example of Modal Mineralogy (QEMSCAN/MLA Data)[\[1\]](#)[\[8\]](#)

Mineral	Abundance (mass %)
Chromite	35.3
Pyroxene	40.5
Feldspar	18.7
Chlorite	<1.0
Quartz	<1.0
Talc	<1.0

| Mica | <1.0 |

Table 3: Example of Chromite Liberation by Size Fraction[2]

Particle Size Fraction (µm)	Chromite Liberation (>80% Liberated)
-425 + 300	78%

| -300 + 212 | 95% |

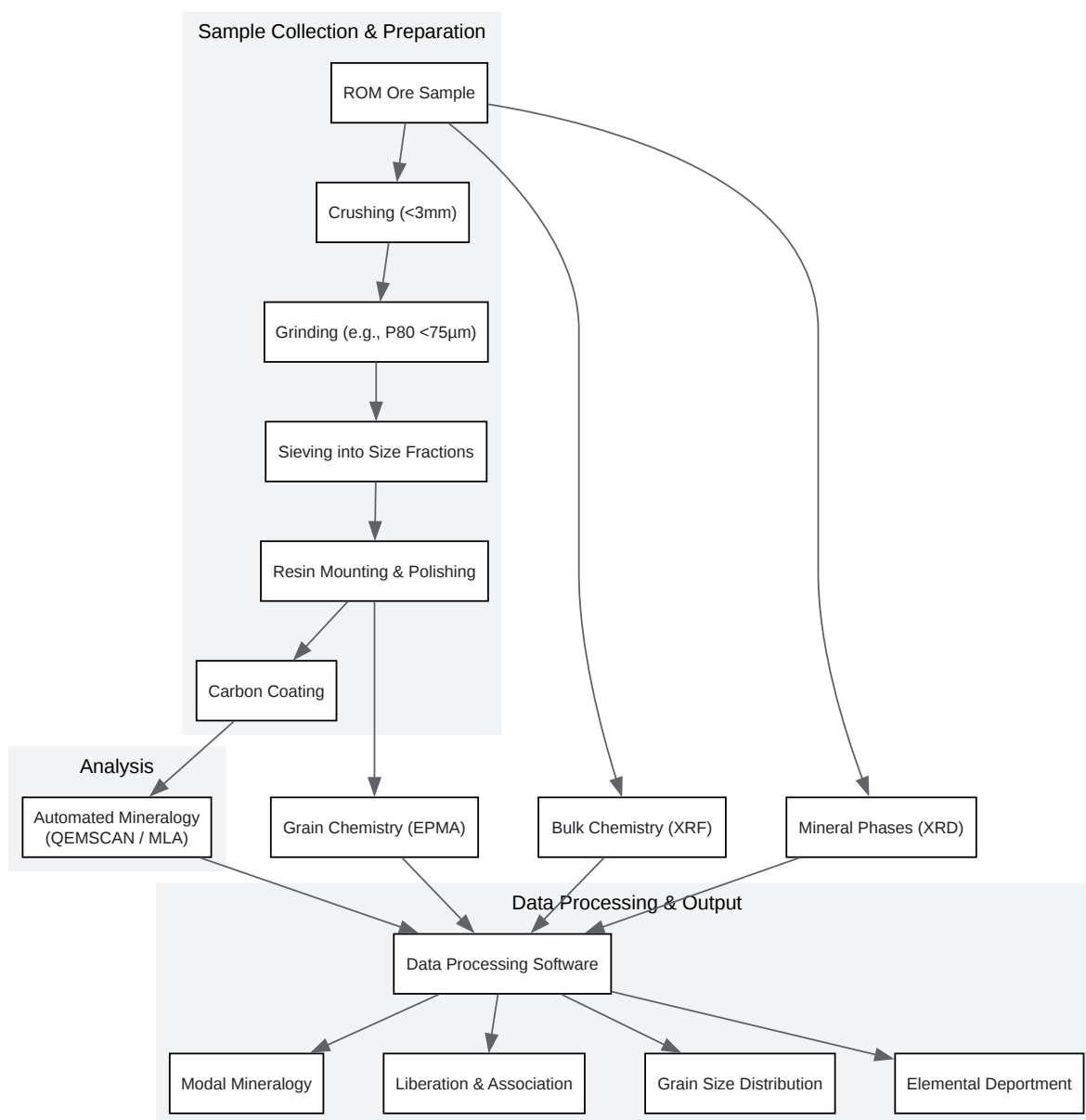
Table 4: Example of Mineral Association Data for Chromite[9]

Associated Mineral	Association (%)
Enstatite	High
Plagioclase	Moderate
Diopside	Low

| Phlogopite | Low |

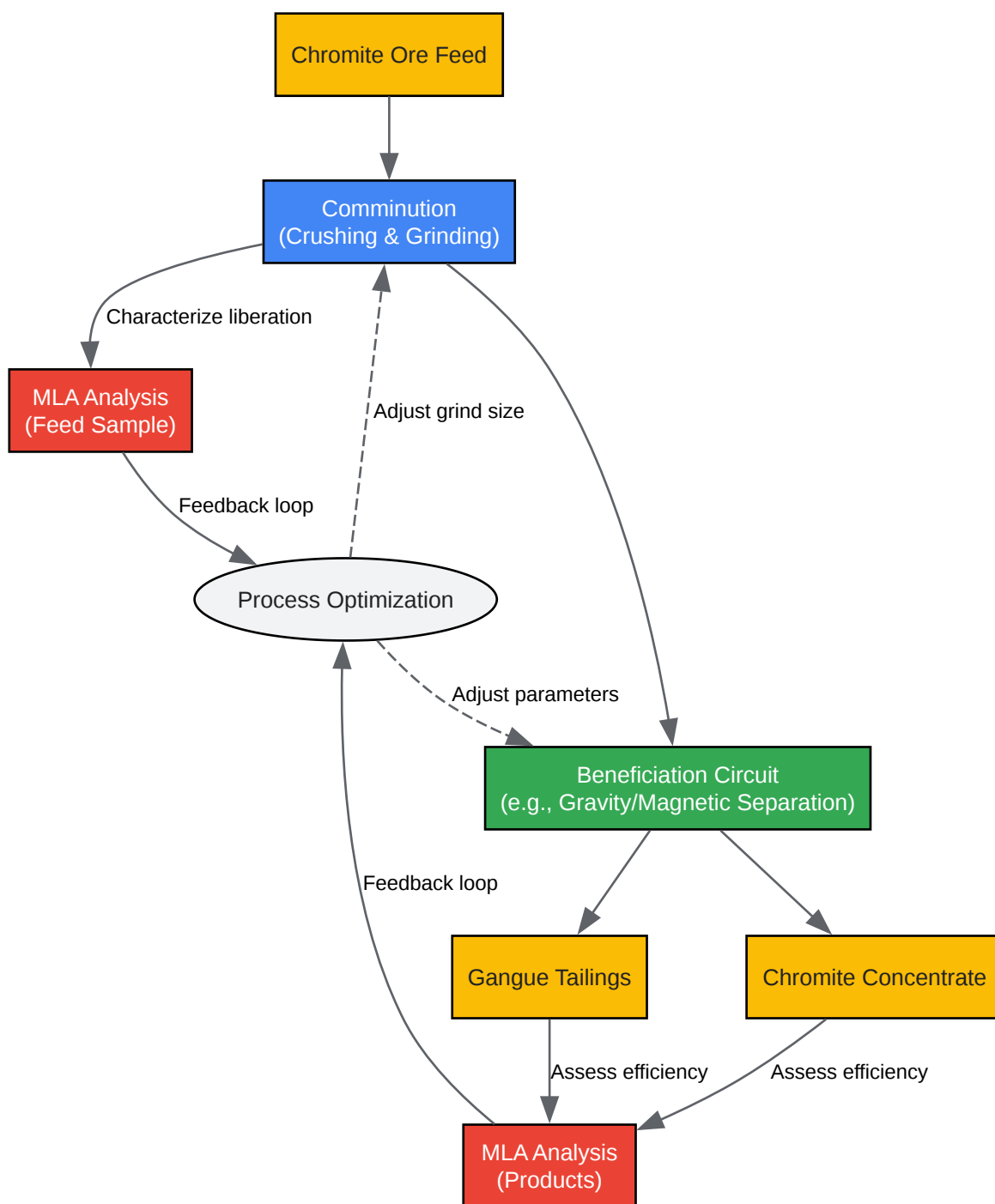
Visualized Workflows and Relationships

Diagrams created using Graphviz help to visualize the experimental workflows and logical relationships in the analysis of chromite-bearing rocks.



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Caption: General workflow for Mineral Liberation Analysis (MLA) of chromite-bearing rocks.



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Caption: Application of MLA in a chromite beneficiation process workflow.

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- To cite this document: BenchChem. [Application Notes and Protocols for Mineral Liberation Analysis of Chromite-Bearing Rocks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603488#protocols-for-mineral-liberation-analysis-of-chromite-bearing-rocks]

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